

Application Note: Catalytic Modifications of 2-Fluoro-5-iodo-3-nitropyridine

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Compound of Interest

Compound Name: 2-Fluoro-5-iodo-3-nitropyridine

CAS No.: 426463-16-3

Cat. No.: B1586669

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Document Type: Technical Application Note & Experimental Protocols Molecule: **2-Fluoro-5-iodo-3-nitropyridine** (CAS: 426463-16-3)

Introduction & Retrosynthetic Utility

In modern medicinal chemistry, polyfunctionalized pyridines are indispensable scaffolds for the synthesis of kinase inhibitors, radiopharmaceuticals, and complex fused heterocycles[1][2]. **2-Fluoro-5-iodo-3-nitropyridine** is a highly versatile building block characterized by three orthogonal reactive sites, each governed by distinct electronic properties:

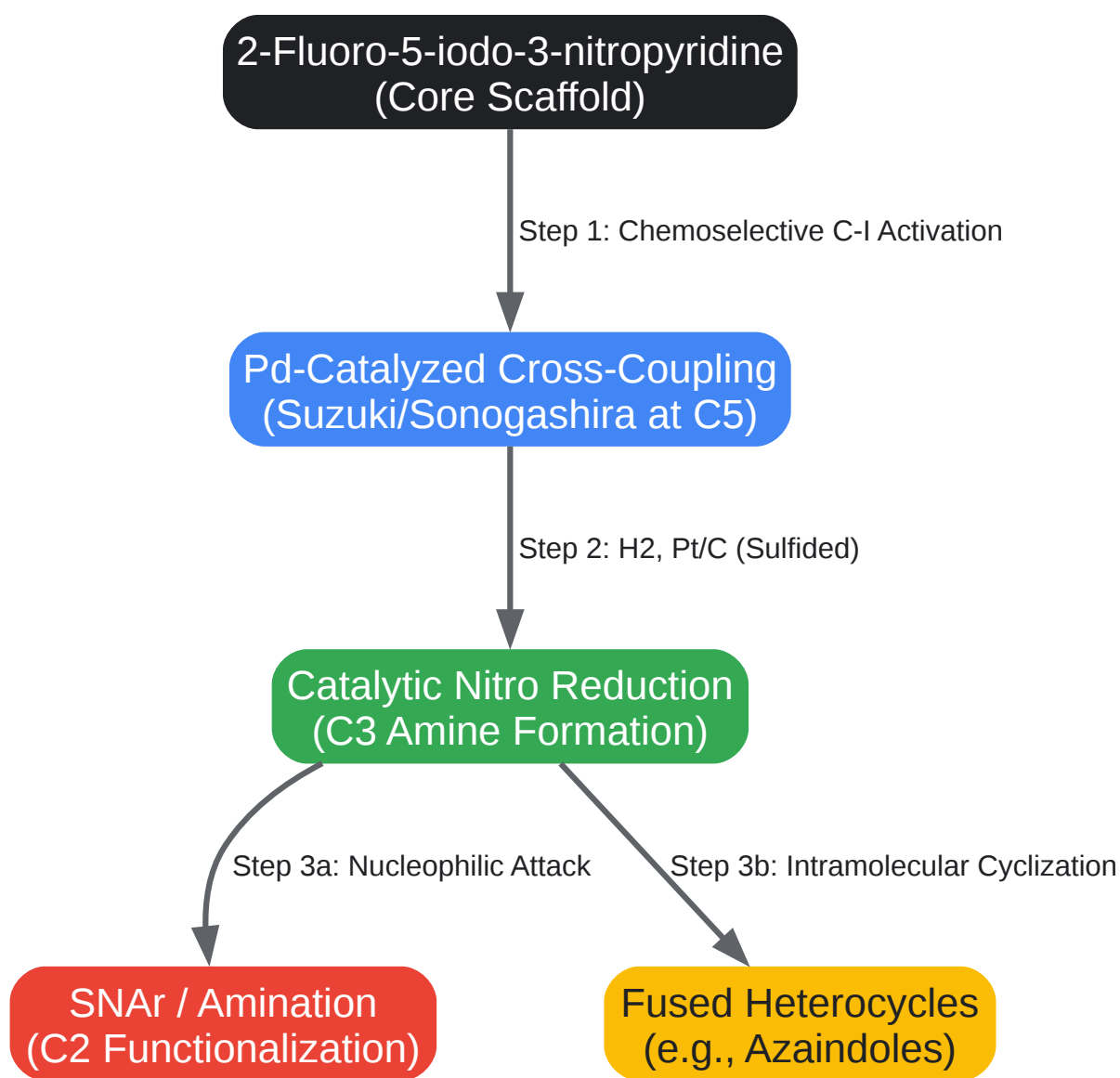
- C5-Iodo (sp² C-I bond): The most kinetically accessible site for transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Sonogashira). The weak C-I bond readily undergoes oxidative addition with Palladium(0)[3].
- C2-Fluoro (sp² C-F bond): Highly activated by the adjacent strongly electron-withdrawing C3-nitro group and the pyridine nitrogen. While typically reserved for non-catalytic

Nucleophilic Aromatic Substitution (S_NAr), it must be carefully preserved during C5 modifications.

- C3-Nitro (-NO₂): An electron-withdrawing group that drastically lowers the LUMO of the pyridine ring. It can be catalytically reduced to an amine, providing a critical handle for subsequent cyclization (e.g., forming azaindoles or imidazopyridines).

Strategic Workflow

The fundamental challenge in modifying this scaffold is chemoselectivity. The protocols below are designed as a self-validating system to functionalize the C5 position without triggering premature S_NAr at C2 or unwanted reduction of the nitro group.



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Caption: Divergent catalytic modification workflow for **2-Fluoro-5-iodo-3-nitropyridine**.

Quantitative Data Summary

The following table summarizes the optimized catalytic parameters required to maintain strict chemoselectivity across the three primary transformations.

Reaction Type	Target Site	Catalyst System	Base / Additive	Temp (°C)	Chemoselectivity Profile
Suzuki-Miyaura	C5 (Iodo)	5 mol% Pd(dppf)Cl ₂	K ₂ CO ₃ (2.0 eq)	80	>95% (Preserves C2-F, C3-NO ₂)
Sonogashira	C5 (Iodo)	5 mol% Pd(PPh ₃) ₄ , CuI	TEA (Solvent/Base)	50	>90% (Preserves C2-F, C3-NO ₂)
Nitro Reduction	C3 (Nitro)	1 mol% Pt/C (Sulfided)	H ₂ (1 atm)	25	>99% (Preserves C2-F, C5-I)

Experimental Protocols & Mechanistic Insights

Protocol 1: Chemoselective Suzuki-Miyaura Cross-Coupling at C5

Objective: Introduce an aryl or heteroaryl group at the C5 position while preventing hydrolysis of the C2-fluoro group.

Mechanistic Causality: Electron-deficient pyridines are prone to stalling at the Pd(II) intermediate stage during the catalytic cycle. We utilize Pd(dppf)Cl₂ because the bidentate dppf ligand enforces a large bite angle, which sterically accelerates the final reductive elimination step[1][3]. Furthermore, we use mild K₂CO₃ instead of NaOH/KOH; strong hydroxide bases will rapidly attack the highly activated C2-fluoro position via S_NAr, destroying the starting material.

Step-by-Step Methodology:

- **Preparation:** In an oven-dried Schlenk flask, combine **2-Fluoro-5-iodo-3-nitropyridine** (1.0 mmol, 268 mg), the desired arylboronic acid (1.1 mmol), and Pd(dppf)Cl₂ (0.05 mmol, 36 mg).
- **Atmosphere Exchange:** Evacuate and backfill the flask with Argon three times to prevent catalyst oxidation.
- **Solvent Addition:** Add a degassed mixture of Toluene/1,4-Dioxane (4 mL) and an aqueous solution of K₂CO₃ (2.0 M, 1.0 mL). Note: The biphasic system ensures the base remains largely in the aqueous layer, minimizing direct contact with the fluoropyridine in the organic phase.
- **Reaction:** Heat the biphasic mixture to 80 °C under vigorous stirring for 4–6 hours. Monitor via LC-MS until the C-I starting material is consumed.
- **Workup:** Cool to room temperature, dilute with EtOAc (15 mL), wash with water and brine. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate. Purify via silica gel flash chromatography (Hexanes/EtOAc).

Protocol 2: Palladium-Catalyzed Sonogashira Coupling at C5

Objective: Introduce an alkyne handle for subsequent click chemistry or cyclization.

Mechanistic Causality: The nitro group at C3 makes the pyridine ring highly electrophilic. If the Sonogashira coupling is run at high temperatures (>80 °C), the newly installed alkyne can undergo unwanted intramolecular cyclization with the nitro group (or partially reduced intermediates). Therefore, a highly active Pd(PPh₃)₄ / CuI co-catalyst system is used to allow the reaction to proceed at a mild 50 °C^{[3][4]}.

Step-by-Step Methodology:

- **Preparation:** Charge a dry flask with **2-Fluoro-5-iodo-3-nitropyridine** (1.0 mmol), Pd(PPh₃)₄ (0.05 mmol, 58 mg), and CuI (0.1 mmol, 19 mg).
- **Solvent/Base:** Add anhydrous THF (5 mL) and anhydrous Triethylamine (TEA, 3.0 mmol). Purge the solution with Argon for 10 minutes.

- Alkyne Addition: Add the terminal alkyne (1.2 mmol) dropwise via syringe.
- Reaction: Stir the mixture at 50 °C for 3 hours. The solution will typically turn dark brown as the active Pd(0) species and copper acetylides form.
- Workup: Quench with saturated aqueous NH₄Cl to complex the copper salts. Extract with Dichloromethane (3 x 10 mL). Dry, concentrate, and purify via column chromatography.

Protocol 3: Chemoselective Catalytic Reduction of the C3-Nitro Group

Objective: Reduce the -NO₂ group to an amine (-NH₂) without causing hydrodehalogenation of the C2-F or C5-I bonds.

Mechanistic Causality: Standard hydrogenation using Pd/C and H₂ will rapidly cleave the sp² C-I bond (hydrodehalogenation) before reducing the nitro group. To achieve strict chemoselectivity, we employ Sulfided Platinum on Carbon (Pt/C, sulfided). The sulfur acts as a catalyst poison that binds to the active metal sites just enough to inhibit the oxidative addition of the C-I bond to the platinum surface, while still allowing the highly polar N-O bonds to be reduced.

Step-by-Step Methodology:

- Preparation: Dissolve the functionalized 2-fluoro-3-nitropyridine derivative (1.0 mmol) in absolute Ethanol or Methanol (10 mL).
- Catalyst Addition: Carefully add 1% Pt/C (sulfided) (10 wt%, 0.1 mmol Pt). Safety Note: Always add the catalyst to the solvent under an inert atmosphere to prevent solvent ignition.
- Hydrogenation: Evacuate the flask and backfill with Hydrogen gas (balloon pressure, 1 atm).
- Reaction: Stir vigorously at 25 °C (room temperature) for 12 hours. Do not apply heat, as elevated temperatures will overcome the sulfur poisoning and initiate deiodination.
- Workup: Purge the flask with Argon. Filter the mixture through a pad of Celite to remove the catalyst, washing the filter cake with excess Methanol. Concentrate the filtrate in vacuo to

yield the crude 3-amino-2-fluoro-5-substituted pyridine, which is typically pure enough for immediate downstream SNAr or cyclization steps.

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